

Properties of N-(2-ethoxyethyl)-2-phenylethanamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Ethoxyethyl)(2-phenylethyl)amine

Cat. No.: B13294978

[Get Quote](#)

Physicochemical Profiling & Structural Dynamics

The structural hybridization of NEEPE dictates its behavior in both synthetic environments and biological matrices. The basic secondary amine ensures high aqueous solubility at physiological pH (via protonation), while the ethoxyethyl tail fine-tunes the molecule's lipophilicity, allowing it to cross the blood-brain barrier (BBB) more effectively than unsubstituted phenethylamine.

Table 1: Predicted Physicochemical Properties of NEEPE

Property	Value	Pharmacological Implication
Chemical Formula	C ₁₂ H ₁₉ NO	Core scaffold for library generation.
Molecular Weight	193.29 g/mol	Highly ligand-efficient; leaves ample mass budget for further functionalization (<500 Da rule).
pKa (Amine)	~9.8	Exists primarily as a protonated cation at physiological pH (7.4), critical for salt-bridge formation in GPCR binding pockets.
cLogP	1.9 – 2.2	Optimal lipophilic efficiency for CNS penetration without excessive non-specific binding.
H-Bond Donors (HBD)	1	Secondary amine provides a critical interaction point for aspartate residues in aminergic receptors.
H-Bond Acceptors (HBA)	2	The ether oxygen introduces a secondary acceptor, altering receptor subtype selectivity.

Causality Insight: The ether oxygen in the N-alkyl chain is not merely a passive linker. It introduces a localized dipole and acts as a hydrogen-bond acceptor, which significantly alters the hydration shell of the molecule compared to a purely aliphatic N-alkyl chain (e.g., N-butylphenethylamine). This subtle electronic shift is a known driver for differentiating target selectivity between monoamine transporters and intracellular targets like the Sigma-1 receptor.

Validated Synthetic Methodologies

To synthesize NEEPE with high purity and minimal over-alkylation, reductive amination is the preferred route. Direct alkylation of phenethylamine with 2-bromoethyl ethyl ether often yields complex mixtures of secondary and tertiary amines.

By utilizing sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) in 1,2-dichloroethane (DCE), we can achieve selective mono-alkylation. This methodology is grounded in the seminal work by [Abdel-Magid et al. (1996)][1], which established $\text{NaBH}(\text{OAc})_3$ as a superior, less toxic alternative to sodium cyanoborohydride (NaBH_3CN).

Protocol: Reductive Amination via $\text{NaBH}(\text{OAc})_3$

This protocol is designed as a self-validating system; the reaction kinetics heavily favor the iminium intermediate, preventing tertiary amine formation.

Reagents:

- Phenylacetaldehyde (1.0 eq, 10 mmol)
- 2-Ethoxyethylamine (1.05 eq, 10.5 mmol)
- Sodium triacetoxyborohydride, $\text{NaBH}(\text{OAc})_3$ (1.4 eq, 14 mmol)
- 1,2-Dichloroethane (DCE) (30 mL)
- Glacial acetic acid (0.1 eq) Optional, but accelerates imine formation.

Step-by-Step Workflow:

- Imine Formation: Dissolve 2-ethoxyethylamine and phenylacetaldehyde in anhydrous DCE under a nitrogen atmosphere.
 - Causality: DCE is selected over THF because it provides superior solubility for the borohydride species and accelerates the reduction of the intermediate iminium ion, minimizing side reactions.
- Reduction: Cool the mixture to 0°C. Add $\text{NaBH}(\text{OAc})_3$ portion-wise over 15 minutes.

- Causality: $\text{NaBH}(\text{OAc})_3$ is a mild reducing agent that specifically targets the protonated iminium ion rather than the unreacted aldehyde, ensuring high chemoselectivity.
- Agitation & Monitoring: Allow the reaction to warm to room temperature and stir for 4–6 hours.
 - Self-Validation: Monitor via TLC (DCM:MeOH 9:1). Stain with Ninhydrin. The disappearance of the primary amine (pink/red spot) and the emergence of a secondary amine (typically a distinct blue/purple spot) confirm conversion.
- Quenching: Quench the reaction carefully with saturated aqueous NaHCO_3 (20 mL) to neutralize the acetic acid byproduct and destroy unreacted hydride.
- Extraction & Purification: Extract the aqueous layer with dichloromethane (3 x 20 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo. Purify via flash chromatography (silica gel, gradient elution of DCM to 5% MeOH in DCM with 0.1% Et_3N) to yield pure NEEPE.

Polypharmacology and Receptor Target Predictions

The structural topology of NEEPE maps onto two distinct, yet highly relevant, neuropharmacological pathways.

A. Trace Amine-Associated Receptor 1 (TAAR1)

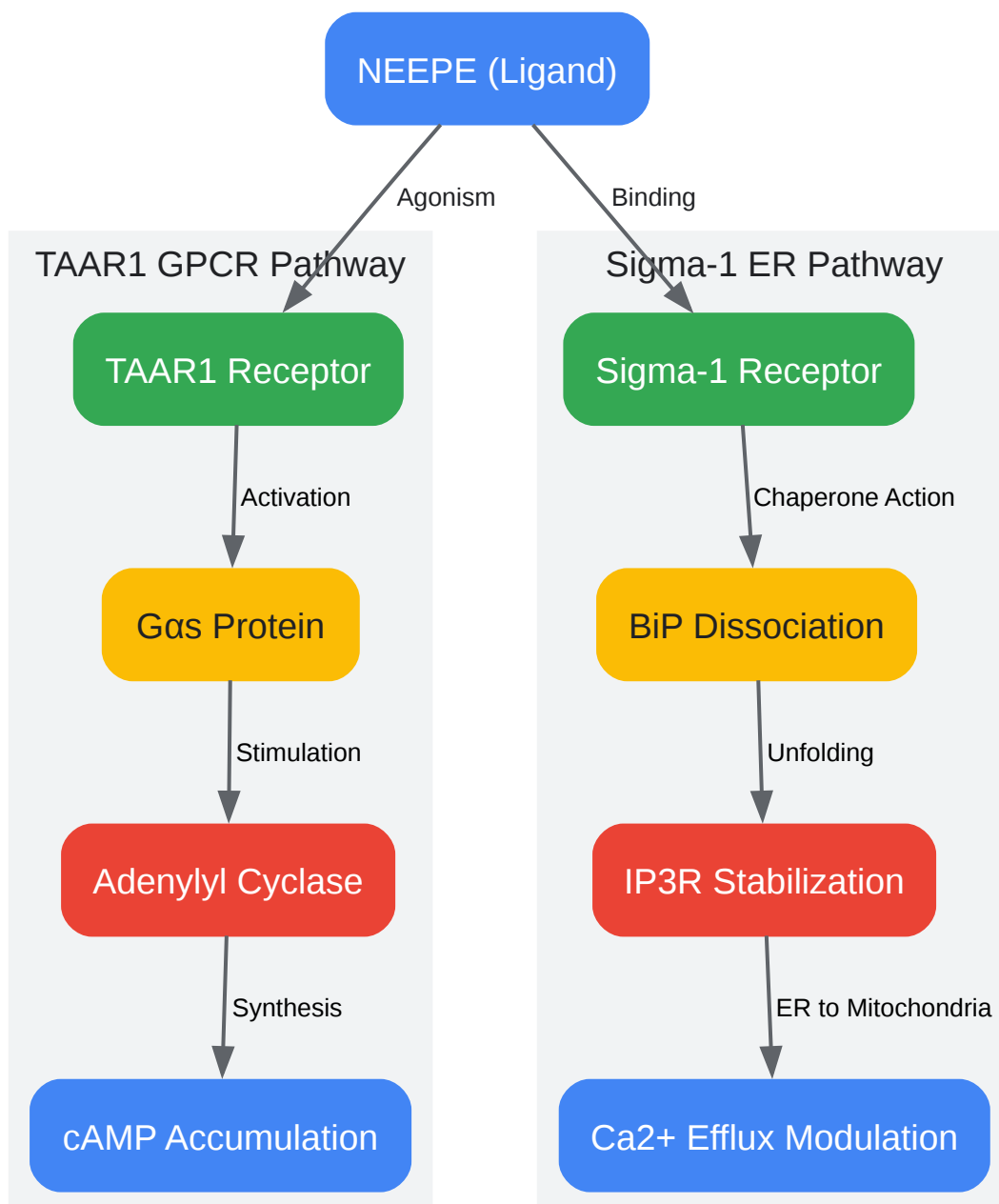
Phenethylamine is a classic endogenous trace amine that acts as an agonist at the mammalian TAAR1 receptor, a GPCR discovered in 2001 that modulates monoaminergic signaling [Borowsky et al., 2001][2]. While primary amines are the most potent endogenous ligands, N-alkylation (as seen in NEEPE) is a common strategy to increase the metabolic half-life of TAAR1 ligands by preventing rapid degradation by Monoamine Oxidase B (MAO-B). The bulky ethoxyethyl group likely shifts the molecule from a full agonist to a partial agonist or allosteric modulator at TAAR1.

B. Sigma-1 Receptor ($\sigma 1\text{R}$)

The Sigma-1 receptor is a unique endoplasmic reticulum (ER) chaperone protein implicated in neuroprotection and cellular stress responses. The established pharmacophore for $\sigma 1\text{R}$ ligands requires a basic amine flanked by lipophilic regions, often incorporating an ether

linkage[Brimson et al., 2020][3]. NEEPE perfectly aligns with this pharmacophore: the phenethyl group provides the primary hydrophobic interaction, the secondary amine provides the essential electrostatic anchor, and the ethoxyethyl chain provides the secondary hydrophobic/hydrogen-bonding interaction required for high-affinity $\sigma 1R$ binding.

Mechanistic Pathway Visualization



[Click to download full resolution via product page](#)

Caption: NEEPE dual-target signaling pathways: TAAR1-mediated cAMP accumulation and Sigma-1 ER modulation.

Analytical Characterization Standards

To ensure the integrity of NEEPE for downstream biological assays, the following analytical validations must be met:

- LC-MS/MS (ESI+):
 - Expected $[M+H]^+$:m/z 194.1
 - Diagnostic Fragments: Collision-induced dissociation (CID) will typically yield a major fragment at m/z 105.1 (phenethyl cation) and m/z 148.1 (loss of the ethoxy group).
- ^1H -NMR (400 MHz, CDCl_3):
 - Look for the characteristic multiplet of the aromatic ring (5H) at δ 7.15–7.35 ppm.
 - The ether linkage will present a distinct quartet for the $-\text{CH}_2-$ group adjacent to the terminal methyl at $\sim\delta$ 3.50 ppm, and a triplet for the terminal methyl ($-\text{CH}_3$) at $\sim\delta$ 1.20 ppm.

By strictly adhering to these synthetic and analytical guidelines, researchers can reliably utilize N-(2-ethoxyethyl)-2-phenylethanamine as a high-fidelity probe in neuropharmacological drug discovery.

References

- Abdel-Magid, A. F., Carson, K. G., Harris, B. D., Maryanoff, C. A., & Shah, R. D. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. Studies on Direct and Indirect Reductive Amination Procedures. *The Journal of Organic Chemistry*, 61(11), 3849–3862.[\[Link\]](#)
- Borowsky, B., Adham, N., Jones, K. A., Raddatz, R., Artymyshyn, R., Ogozalek, K. L., ... & Gerald, C. (2001). Trace amines: Identification of a family of mammalian G protein-coupled receptors. *Proceedings of the National Academy of Sciences*, 98(16), 8966-8971.[\[Link\]](#)

- Brimson, J. M., Brimson, S., Brimson, C. A., Rakkhitawatthana, V., & Tencomnao, T. (2020). Simple ammonium salts acting on sigma-1 receptors yield potential treatments for cancer and depression. Scientific Reports, 10, 9329.[[Link](#)]
- To cite this document: BenchChem. [Properties of N-(2-ethoxyethyl)-2-phenylethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13294978/docs#properties-of-n-2-ethoxyethyl-2-phenylethanamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

